

MOG (44-54) peptide solubility and preparation for injection

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Compound of Interest

Compound Name: MOG (44-54), mouse, human, rat

Cat. No.: B12385390

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Application Notes and Protocols for MOG (44-54) Peptide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Myelin Oligodendrocyte Glycoprotein (MOG) (44-54) is a peptide fragment of the MOG protein, which is a key component of the myelin sheath in the central nervous system (CNS). This 11-amino acid peptide is of significant interest in immunological research, particularly in the study of autoimmune diseases like multiple sclerosis (MS). It serves as a minimal epitope for CD8+ T cells and can be used to induce Experimental Autoimmune Encephalomyelitis (EAE) in susceptible animal models, providing a valuable tool for investigating the pathogenesis of demyelinating diseases and for the development of potential therapeutics.^{[1][2][3][4]}

These application notes provide detailed information on the solubility of MOG (44-54) peptide and protocols for its preparation for in vivo injections, specifically for the induction of EAE.

Data Presentation

MOG (44-54) Peptide Properties

Property	Value	Reference
Amino Acid Sequence	Phe-Ser-Arg-Val-Val-His-Leu-Tyr-Arg-Asn-Gly	[5]
Molecular Formula	C61H94N20O15	[1]
Molecular Weight	1347.5 g/mol	[1]
Appearance	Lyophilized powder	
Storage Temperature	-20°C	[6] [7]

Solubility and Reconstitution Data

Solvent	Solubility	Concentration	Notes	Reference
Deionized Water	Soluble	Not specified	Can be used for initial stock solution.	[6]
Phosphate-Buffered Saline (PBS), pH 7.2	Soluble	10 mg/mL	A common vehicle for injection.	[7]
Sterile Saline	Soluble	Not specified	Can be used for dilution before administration.	[8]

EAE Induction Protocol Parameters

Parameter	Value	Reference
Animal Model	C57BL/6 mice	[1] [8]
Peptide Concentration in Emulsion	1.5 mg/mL	[1] [9]
Adjuvant	Complete Freund's Adjuvant (CFA)	[1] [10]
Mycobacterium tuberculosis in CFA	200 µg/mL to 400 µg/injection	[1] [10]
Pertussis Toxin Administration	500 ng, intraperitoneally (Day 0 and Day 2)	[1]
Injection Volume	100 µL per site (subcutaneously)	[1]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized MOG (44-54) Peptide

This protocol describes the reconstitution of lyophilized MOG (44-54) peptide to create a stock solution.

Materials:

- Lyophilized MOG (44-54) peptide vial
- Sterile, deionized water or sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile, pyrogen-free polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial.
- **Solvent Addition:** Using a calibrated micropipette, add the desired volume of sterile deionized water or PBS to the vial. To prepare a 10 mg/mL stock solution, for example, add 100 μ L of solvent to 1 mg of peptide.
- **Dissolution:** Gently swirl or roll the vial to dissolve the peptide.^[11] Avoid vigorous shaking or vortexing, as this can cause peptide aggregation or degradation.^[11] Ensure that all powder is completely dissolved.
- **Aliquoting and Storage:** For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted peptide solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C.

Protocol 2: Preparation of MOG (44-54) Emulsion for EAE Induction

This protocol details the preparation of a water-in-oil emulsion of MOG (44-54) peptide with Complete Freund's Adjuvant (CFA) for immunization.

Materials:

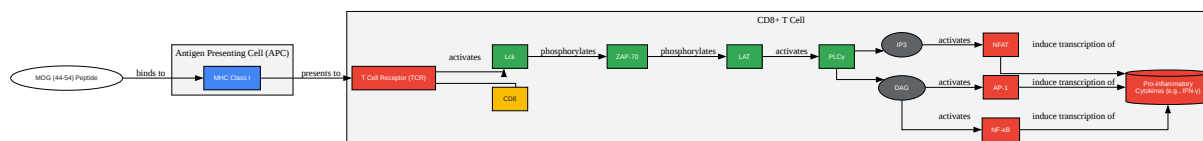
- Reconstituted MOG (44-54) peptide stock solution
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Sterile saline (0.9% NaCl)
- Two sterile Luer-lock glass syringes
- One sterile Luer-lock connector or a double-hubbed needle
- Sterile injection needles (e.g., 27-30 gauge)

Procedure:

- **Peptide Dilution:** Dilute the reconstituted MOG (44-54) peptide stock solution with sterile saline to the final desired concentration for the emulsion (e.g., 3 mg/mL, to achieve a final concentration of 1.5 mg/mL in the emulsion).
- **Syringe Preparation:** Draw an equal volume of the diluted MOG (44-54) peptide solution into one glass syringe and an equal volume of CFA into the second glass syringe. For example, to prepare 200 μ L of emulsion, draw 100 μ L of the peptide solution and 100 μ L of CFA.
- **Emulsification:** Connect the two syringes using a Luer-lock connector.
- **Mixing:** Force the contents of the syringes back and forth rapidly for at least 10-20 minutes. The mixture will become increasingly viscous and opaque.
- **Emulsion Stability Check:** To check for a stable emulsion, dispense a small drop onto the surface of cold water. A stable water-in-oil emulsion will hold its shape as a single drop and will not disperse.
- **Loading for Injection:** Once a stable emulsion is formed, draw the entire volume into one syringe and replace the connector with a sterile injection needle.
- **Administration:** The emulsion is now ready for subcutaneous injection into the flanks of the animals as per the experimental design.

Visualizations

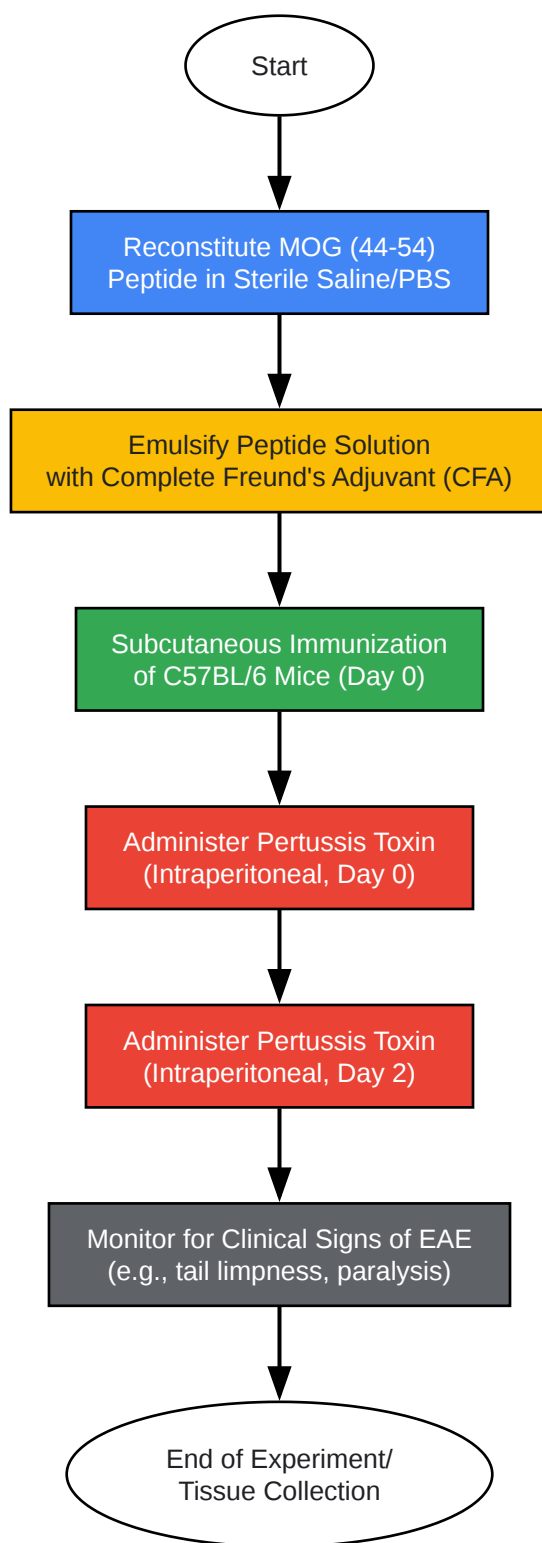
Signaling Pathway



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Caption: MOG (44-54) peptide signaling pathway in CD8+ T cells.

Experimental Workflow



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Caption: Experimental workflow for EAE induction using MOG (44-54).

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